

tetramisole hydrochloride stability in various pH conditions

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Compound Focus: Tetramisole Hydrochloride

CAS No.: 5086-74-8

Cat. No.: S545048

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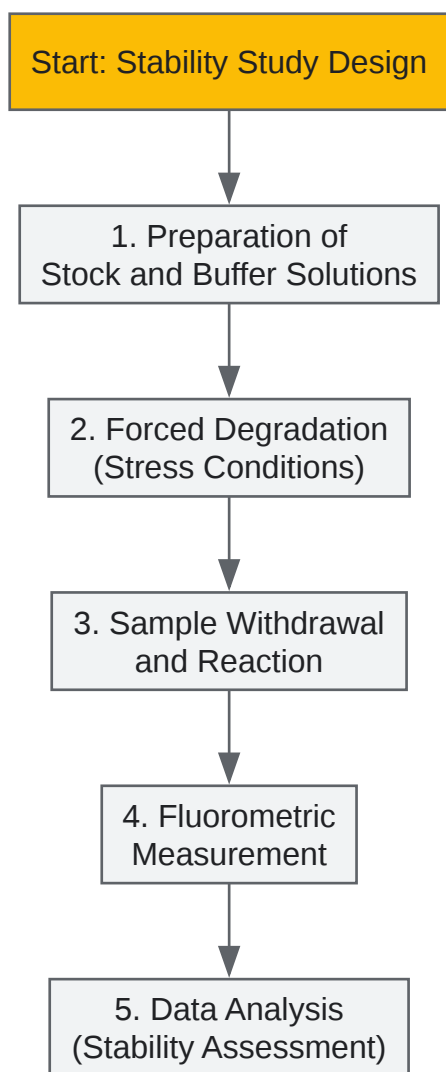
What We Know About Tetramisole HCl

Tetramisole Hydrochloride is an anthelmintic and immunomodulating agent, with the (S)-(-)-enantiomer known as Levamisole [1]. Some basic physicochemical data is available, primarily its solubility in various solvents, which can offer initial clues about its behavior [2].

Property	Description / Value
CAS No.	5086-74-8 [2]
Formula	$C_{11}H_{12}N_2S \cdot HCl$ [2]
Molecular Weight	240.75 g/mol [2]
Solubility in Water	41 mg/mL (170.3 mM) at 25°C [2]
Solubility in DMSO	Insoluble [2]
Solubility in Ethanol	Insoluble [2]

Proposed Experimental Workflow

To systematically determine the stability of Tetramisole HCl, you can adapt the following fluorometric method, which was originally developed for its quantification. The workflow below outlines the key stages of such a stability study.



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Detailed Experimental Protocol

This protocol is adapted from a published spectrofluorimetric method for determining L-Tetramisole [1].

- **1. Preparation of Solutions**

- **Stock Solution of Tetramisole HCl (100 µg/mL):** Dissolve an accurately weighed 10 mg quantity of Tetramisole HCl reference standard in distilled water. Transfer this to a 100 mL volumetric flask and dilute to the mark with water [1].
 - **Felumin Dye Solution (0.1% w/v):** Dissolve 100 mg of Felumin (2,4,5,7-tetraiodo-fluorescein) in 100 mL of distilled water.
 - **Buffer Solutions:** Prepare a series of buffer solutions (e.g., Britton-Robinson buffer, Teorell-Stenhagen buffer, or McIlvaine buffer) to cover the desired pH range for your stability study (e.g., pH 2.0 to 12.0) [1].
- **2. Forced Degradation and Sampling**
 - **Setup:** Prepare a series of test tubes containing a fixed, optimal volume of the Felumin dye solution in Britton-Robinson buffer at pH 3.5 [1]. Alternatively, use the different buffer solutions you prepared to cover various pH conditions.
 - **Stress:** Add a known volume of the Tetramisole HCl stock solution to each tube. The original method used a linear range of 0.1 to 1.7 µg/mL for quantification [1].
 - **Incubation:** Allow the reaction to proceed at room temperature. The formation of an ion-association complex is typically instantaneous [1].
 - **Control:** Prepare a blank solution simultaneously, containing all reagents except Tetramisole HCl.
- **3. Fluorometric Measurement**
 - **Instrument Settings:** Use a spectrofluorometer. The original method measured the quenching of Felumin's fluorescence at an emission wavelength (λ_{em}) of **557.5 nm**, with an excitation wavelength (λ_{ex}) of **516 nm** [1].
 - **Procedure:** Measure the fluorescence intensity of both the test samples and the blank against the solvent blank. The decrease in fluorescence (quenching) is proportional to the concentration of the drug that has formed a complex. A significant change in the quenching effect over time under different pH conditions would indicate degradation of the drug.

Frequently Asked Questions

- **What analytical techniques can be used to study Tetramisole HCl stability?** Besides the fluorometric method described, other techniques documented in the literature include **High-Performance Liquid Chromatography (HPLC)** for quantifying Tetramisole HCl alone or in combination with other drugs, and **extractive spectrophotometric methods** [1].

- **Where can I find high-quality, accessible color palettes for presenting my stability data?** For creating accessible data visualizations, consider using **Color Brewer**, which includes palettes limited to "colorblind safe" options. To ensure your charts are readable, all graphics should achieve a minimum **3:1 contrast ratio** with adjacent colors, as per WCAG guidelines [3] [4].
- **The search results do not have the specific stability data I need. What should I do?** The stability of a drug under various pH conditions is a critical parameter that is often determined through targeted experimental studies. I recommend:
 - **Consulting Pharmacopeias:** Official compendia like the **United States (USP)**, **British (BP)**, or **European Pharmacopoeia (Ph. Eur.)** may contain some stability information for **Tetramisole Hydrochloride**, as the drug is official in these publications [1].
 - **Performing a Deeper Literature Search:** Search for "forced degradation studies of levamisole/tetramisole" or "effect of pH on **tetramisole hydrochloride** stability" in specialized scientific databases (e.g., SciFinder, Reaxys, PubMed).

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References

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